

isopropyl isocyanide safety data sheet

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Compound Focus: Isopropyl isocyanide

CAS No.: 598-45-8

Cat. No.: S586338

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Hazard Classification and Properties

The manufacturer classifies **isopropyl isocyanide** as a dangerous substance with the following hazard codes [1]:

- **Acute Tox. 3** (Acutely toxic via oral, dermal, and inhalation routes)
- **Flam. Liq. 2** (Flammable liquid)

The quantitative data from the supplier is summarized in the table below [1]:

Property	Value / Description
Assay	97%
Boiling Point	75 °C
Density	0.733 g/mL at 25 °C
Flash Point	20.6 °C (closed cup)
Refractive Index	n _{20/D} 1.371
Storage Temperature	2-8°C
Water Hazard Class (WGK)	WGK 3 (Highly water-polluting)

Handling and Safety Precautions

- **Personal Protective Equipment (PPE):** The supplier recommends using **eyesields, faceshields, gloves**, and a specific type of **respirator filter** (type ABEK per EN14387 standard) when handling this compound [1].
- **Odor and General Toxicity:** Isocyanides are notorious for their **extremely unpleasant and penetrating odor**, which can be detected even in trace amounts [2] [3]. While some isocyanides are toxic, the toxicity can vary. Some, like ethyl isocyanide, have been shown to have low acute toxicity in mammals, but specific toxicological data for the isopropyl derivative is not provided in the search results [3].
- **Stability and Storage:** Isocyanides are generally **sensitive to acid** and can be hydrolyzed to the corresponding formamide in the presence of aqueous acid. They can also polymerize when exposed to Lewis or Bronted acids. Given its low flash point, it should be stored as a flammable liquid in a cool place (2-8°C) [1] [3].

Context on Isocyanides vs. Isocyanates

It is crucial to distinguish isocyanides from the more hazardous **isocyanates** [2]:

- **Isocyanides** ($R-N\equiv C$) are generally considered **less toxic** than isocyanates, though their unpleasant odor requires careful handling [2].
- **Isocyanates** ($R-N=C=O$) are the oxidized form and are **much more reactive and toxic**. They are known to cause severe health issues including asthma, respiratory inflammation, and lung cancer upon inhalation of even small amounts [2].

Safety Workflow Diagram

The following diagram outlines the key decision points for safely handling **isopropyl isocyanide** based on the gathered information:

Isopropyl Isocyanide Safety Workflow

Start: Plan to work with Isopropyl Isocyanide

Check: Obtain full SDS
(Not fully available in search)

Identify Hazards:
- Flammable Liquid (Flash point 20.6°C)
- Acute Toxicity (Oral, Dermal, Inhalation)
- Highly Water-Polluting (WGK 3)

Implement Controls

Select Personal Protective Equipment (PPE):
- Eyeshields & Faceshields
- Gloves
- ABEK Respirator Filter

Safe Handling Practices:
- Use in well-ventilated area/fume hood
- Avoid acids (causes hydrolysis/polymerization)
- Control ignition sources

Correct Storage:
- Store at 2-8°C
- Class 3 Flammable Liquid

Emergency Preparedness:
- Be prepared for strong, unpleasant odor
- Have acid hydrolysis plan for spill cleanup

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*Summary of critical safety practices for handling **isopropyl isocyanide**.*

Recommendations for Researchers

- **Locate the Official SDS:** I strongly advise you to **contact the chemical supplier (e.g., Sigma-Aldrich, product #553344) directly to obtain the complete Safety Data Sheet [1]**. This is the definitive source for safe handling, first-aid measures, and disposal information.
- **Prioritize Engineering Controls:** Always work in a **well-ventilated fume hood** to mitigate both inhalation risks and the intensely unpleasant odor [2] [3].
- **Understand the Limitations:** The available information is insufficient to fully characterize all risks, particularly regarding long-term health effects and specific toxicological endpoints.

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References

1. Isopropyl isocyanide 97 598-45-8 [sigmaaldrich.com]
2. "Isocyanates and isocyanides - life-threatening toxins or ... [sciencedirect.com]
3. - Wikipedia Isocyanide [en.wikipedia.org]

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